

3-Chloro-4-(hydroxymethyl)phenol stability and storage conditions

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Compound of Interest

Compound Name: 3-Chloro-4-(hydroxymethyl)phenol

Cat. No.: B1369970

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An In-Depth Technical Guide to the Stability and Storage of **3-Chloro-4-(hydroxymethyl)phenol**

Introduction

3-Chloro-4-(hydroxymethyl)phenol, a substituted phenolic compound, serves as a critical intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and specialty chemical industries. Its bifunctional nature, possessing both a reactive phenolic hydroxyl group and a benzylic alcohol, makes it a versatile building block. However, these same functional groups contribute to its potential for chemical instability if not handled and stored under appropriate conditions. Understanding the stability profile of this reagent is paramount for ensuring its purity, reactivity, and the ultimate success of synthetic routes that depend on it. This guide provides a comprehensive analysis of the factors governing the stability of **3-Chloro-4-(hydroxymethyl)phenol**, outlines potential degradation pathways, and establishes field-proven protocols for its storage, handling, and stability assessment.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **3-Chloro-4-(hydroxymethyl)phenol** is essential for predicting its behavior and designing appropriate storage solutions.

Property	Value	Source
CAS Number	171569-42-9	[1]
Molecular Formula	C ₇ H ₇ ClO ₂	[1] [2]
Molecular Weight	158.58 g/mol	[2] [3]
Appearance	Solid	[3]
IUPAC Name	3-chloro-4-(hydroxymethyl)phenol	[3]
InChI Key	BDQASBWZSSWBCP-UHFFFAOYSA-N	[3]

Chemical Stability and Potential Degradation Pathways

The stability of **3-Chloro-4-(hydroxymethyl)phenol** is dictated by the reactivity of its three key structural features: the phenol ring, the hydroxymethyl group, and the chloro substituent. Exposure to common laboratory and manufacturing environmental factors such as oxygen, light, heat, and non-neutral pH can initiate degradation.

Susceptibility to Oxidation

Phenolic compounds are notoriously susceptible to oxidation. The electron-donating hydroxyl group activates the aromatic ring, making it prone to attack by atmospheric oxygen and other oxidizing agents. This process can be accelerated by exposure to light (photo-oxidation) or the presence of trace metal ions.

- **Pathway A: Ring Oxidation:** The phenolic hydroxyl group can be oxidized to form a phenoxy radical. This radical can then participate in coupling reactions, leading to the formation of colored, high-molecular-weight polymeric impurities. Further oxidation can lead to ring-opening products.
- **Pathway B: Side-Chain Oxidation:** The primary benzylic alcohol (hydroxymethyl group) is also a site for oxidation. Mild oxidation can convert it to the corresponding aldehyde (3-

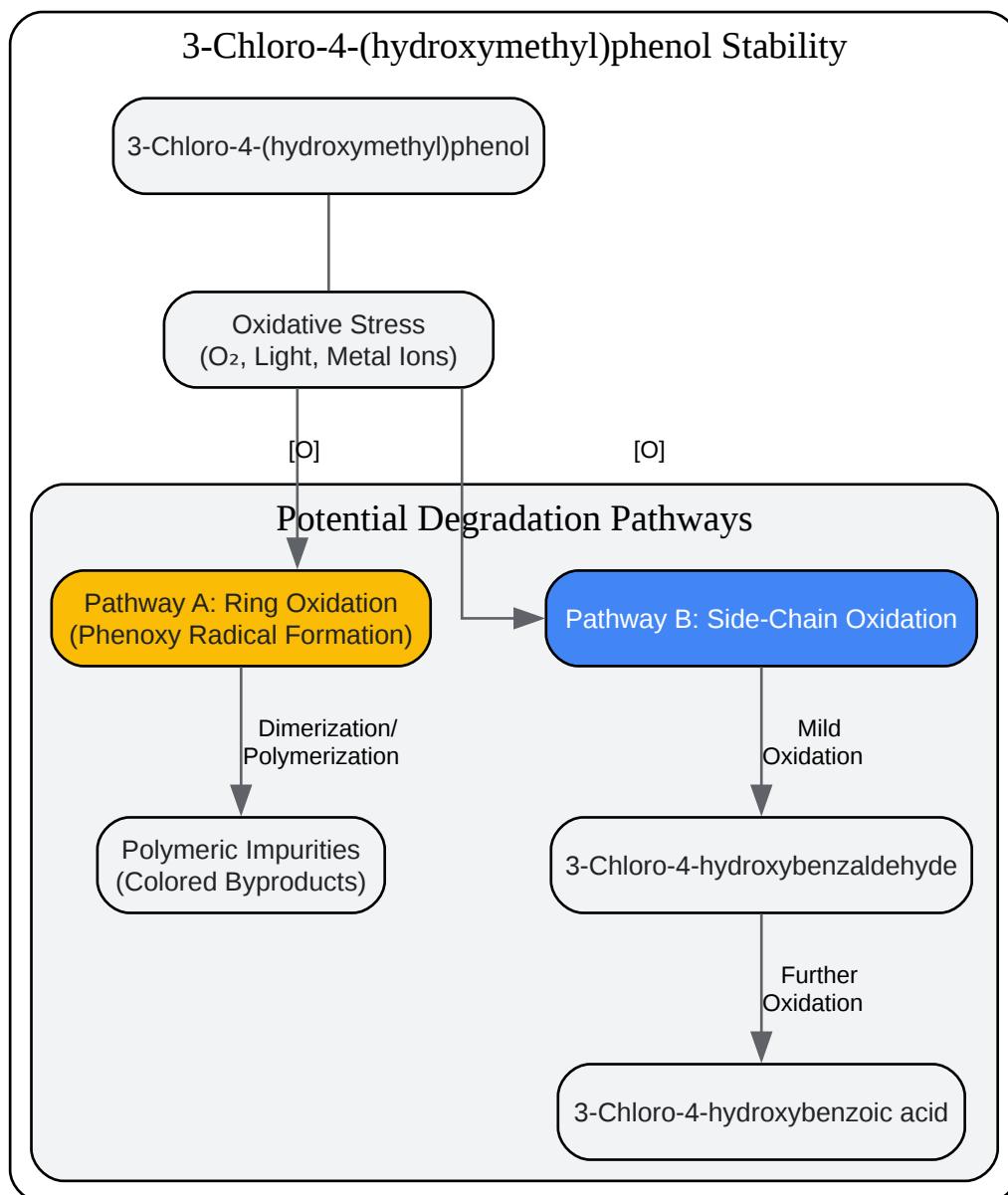
chloro-4-hydroxybenzaldehyde), and more aggressive oxidation can yield the carboxylic acid (3-chloro-4-hydroxybenzoic acid).[4]

Other Degradation Routes

While oxidation is the primary concern, other degradation mechanisms, particularly under forced conditions, should be considered.

- **Dehalogenation:** Reductive dehalogenation to form 4-hydroxymethylphenol is a possibility, though it typically requires specific catalytic conditions.
- **Decomposition at Elevated Temperatures:** As with many organic solids, storage at temperatures approaching the melting point can lead to accelerated decomposition and the release of hazardous gases like hydrogen chloride.[5]

The following diagram illustrates the primary potential degradation pathways initiated by oxidation.



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Caption: Potential oxidative degradation pathways for **3-Chloro-4-(hydroxymethyl)phenol**.

Recommended Storage and Handling Protocols

Based on safety data sheets and established chemical principles, adherence to strict storage and handling protocols is crucial for maintaining the integrity of **3-Chloro-4-(hydroxymethyl)phenol**.

Storage Conditions

The primary objective is to protect the compound from atmospheric oxygen, moisture, light, and heat.

Parameter	Recommendation	Rationale
Temperature	Room temperature, in a cool area.[3][6]	Prevents thermal degradation and potential sublimation.[7]
Atmosphere	Store under an inert atmosphere (e.g., Argon).[6] Sealed in dry conditions.[3]	Minimizes contact with atmospheric oxygen and moisture, which are key drivers of degradation.
Light	Keep in a dark place.[3] Store protected from light.[7]	Prevents photo-oxidation, a common degradation pathway for phenols.
Container	Tightly closed, original, and properly labeled containers.[6][7]	Prevents contamination and exposure to the atmosphere. Ensures proper identification.
Location	Store in a dry, well-ventilated place.[6][8]	Reduces ambient moisture and prevents the buildup of any potential vapors.

Handling and Incompatibilities

Proper handling procedures are essential for both personnel safety and maintaining compound purity.

- Ventilation: Always handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or vapors.[6][8][9]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[6][8] Phenolic compounds can cause severe skin burns and eye damage.[8][10]

- Incompatible Materials: Store away from strong bases, acid anhydrides, acid chlorides, and oxidizing agents.[\[5\]](#)[\[6\]](#) These substances can catalyze or participate in degradation reactions.

Stability Testing Methodology

To empirically determine the stability of a given batch of **3-Chloro-4-(hydroxymethyl)phenol** and establish a re-test date or shelf-life, a formal stability study is required. This typically involves a forced degradation study followed by the development of a stability-indicating analytical method.

Forced Degradation (Stress Testing)

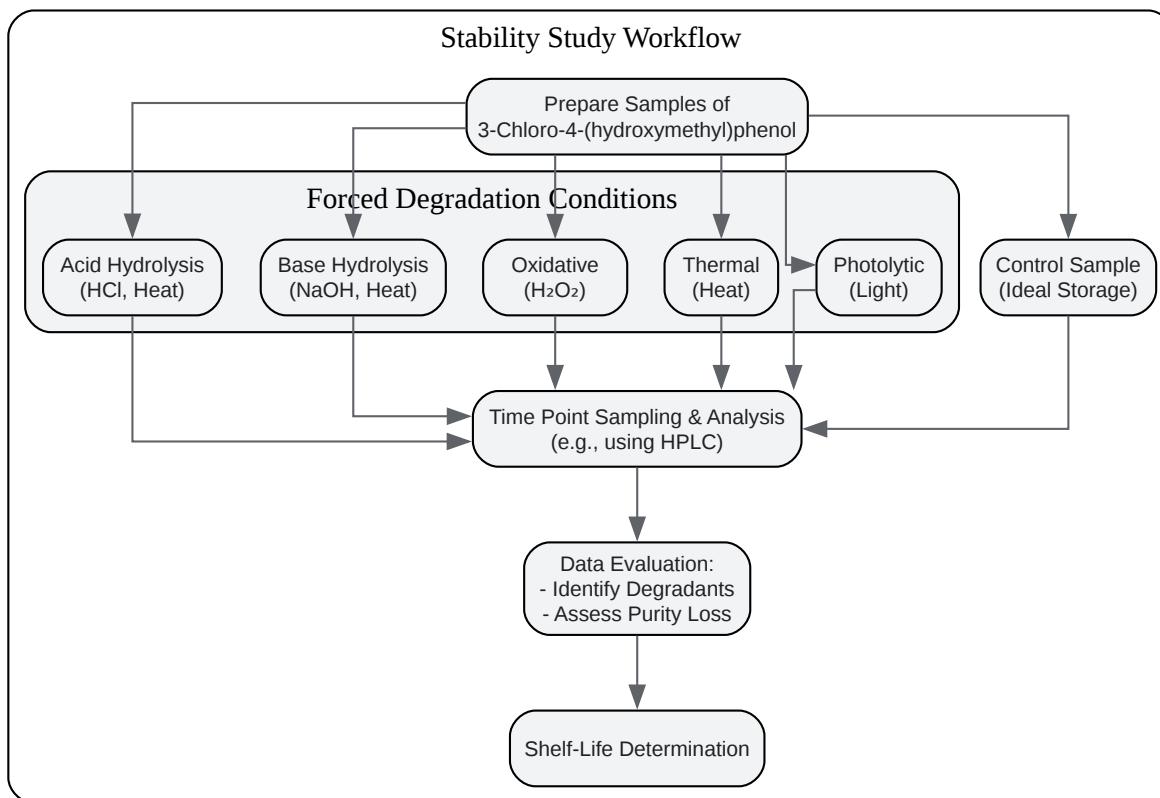
The goal of stress testing is to deliberately degrade the sample to identify likely degradation products and validate that the analytical method can detect them.[\[11\]](#)

Experimental Protocol: Forced Degradation Study

- Sample Preparation: Prepare five separate, accurately weighed samples of **3-Chloro-4-(hydroxymethyl)phenol** in suitable vials. Prepare a control sample to be stored under ideal conditions.
- Acid Hydrolysis: To one sample, add 1 mL of 0.1 M Hydrochloric Acid. Heat at 60°C for 24 hours.
- Base Hydrolysis: To a second sample, add 1 mL of 0.1 M Sodium Hydroxide. Heat at 60°C for 24 hours.
- Oxidative Degradation: To a third sample, add 1 mL of 3% Hydrogen Peroxide. Store at room temperature for 24 hours.
- Thermal Degradation: Place a fourth sample (solid) in a 105°C oven for 48 hours.
- Photolytic Degradation: Expose a fifth sample (solid) to a calibrated light source (e.g., ICH option 2) for a specified duration.
- Sample Analysis: After the stress period, neutralize the acidic and basic samples as appropriate. Dilute all samples, including the control, with a suitable solvent (e.g., methanol

or acetonitrile) to a known concentration and analyze using the stability-indicating method described below.

The following diagram outlines the workflow for a comprehensive stability study.



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Caption: Workflow for conducting a forced degradation and stability study.

Stability-Indicating Analytical Method

A stability-indicating method is an analytical procedure that can accurately quantify the active ingredient without interference from any degradants, impurities, or excipients. High-

Performance Liquid Chromatography (HPLC) is the most common and effective technique for this purpose.[12][13]

Protocol: HPLC Method for Stability Assessment

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% Phosphoric Acid). The acidic modifier ensures the phenol is protonated for better peak shape.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 218 nm, a wavelength where many substituted phenols show good absorbance.[14]
- Column Temperature: 30°C.
- Injection Volume: 10 μ L.
- Procedure:
 - Prepare a standard solution of **3-Chloro-4-(hydroxymethyl)phenol** of known concentration.
 - Inject the standard to determine its retention time and response factor.
 - Inject the stressed samples and the control sample.
 - Analyze the resulting chromatograms. The method is considered "stability-indicating" if the peaks for the degradation products are well-resolved from the main peak of **3-Chloro-4-(hydroxymethyl)phenol**.
 - Calculate the percentage of remaining parent compound and the percentage of each degradant formed.

Conclusion

The chemical integrity of **3-Chloro-4-(hydroxymethyl)phenol** is contingent upon a disciplined approach to its storage and handling. The principal degradation risk stems from oxidation, which can affect both the phenolic ring and the hydroxymethyl side chain, leading to the formation of colored impurities and related acidic or aldehydic species. By implementing the recommended storage conditions—specifically, protection from light, oxygen, and excessive heat in a tightly sealed container—users can significantly prolong the shelf-life and preserve the purity of this valuable reagent. For applications requiring stringent quality control, conducting a formal stability study using forced degradation and a validated stability-indicating HPLC method is the definitive approach to ensuring the material's fitness for use.

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